

Application Notes and Protocols: Solubility of d-Atabrine Dihydrochloride

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Compound of Interest

Compound Name: *d-Atabrine dihydrochloride*

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This document provides detailed information on the solubility of **d-Atabrine dihydrochloride** in Dimethyl Sulfoxide (DMSO) and water. It includes quantitative data, protocols for solution preparation, and a generalized experimental workflow for solubility determination.

Introduction

d-Atabrine dihydrochloride is the active enantiomer of quinacrine and is noted for its antiprion activity[1][2]. Accurate solubility data is fundamental for the design and execution of in vitro and in vivo studies, ensuring reliable and reproducible results. This document outlines the solubility parameters and provides standardized protocols for the preparation of stock solutions.

Solubility Data

The solubility of **d-Atabrine dihydrochloride** in commonly used laboratory solvents is summarized below. It is important to note that for DMSO, using a fresh, anhydrous grade is recommended as hygroscopic DMSO can negatively impact solubility[1]. For aqueous solutions, sonication may be required to facilitate dissolution.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	16.67	35.25	Ultrasonic assistance is recommended. Use newly opened, anhydrous DMSO[1].
Water	28.57 - 50	60.42 - 105.74	Based on data for quinacrine dihydrochloride and l-Atabrine dihydrochloride. Sonication may be needed[3][4].

Note: The molecular weight of **d-Atabrine dihydrochloride** is 472.88 g/mol .

Experimental Protocols

3.1. Preparation of a **d-Atabrine Dihydrochloride** Stock Solution in DMSO (10 mM)

This protocol details the preparation of a 10 mM stock solution in DMSO.

Materials:

- **d-Atabrine dihydrochloride** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Weighing: Accurately weigh out 1 mg of **d-Atabrine dihydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 211.5 μL of anhydrous DMSO to the tube containing the powder[1]. This will yield a final concentration of 10 mM.
- Dissolution: Vortex the mixture thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication: If the compound is not fully dissolved, place the tube in an ultrasonic water bath. Sonicate for 10-15 minutes, or until the solution is clear and free of particulates[2][5]. Heating the solution to 37°C can also aid in solubilization[2].
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months[1].

3.2. General Protocol for Aqueous Solution Preparation

This protocol provides a general method for preparing aqueous solutions. The solubility of quinacrine dihydrochloride, a closely related compound, is reported as 1 gram in 35 mL of water (approximately 28.57 mg/mL)[4].

Materials:

- **d-Atabrine dihydrochloride** (solid powder)
- Deionized or distilled water
- Calibrated analytical balance
- Volumetric flask or conical tube
- Magnetic stirrer and stir bar or vortex mixer

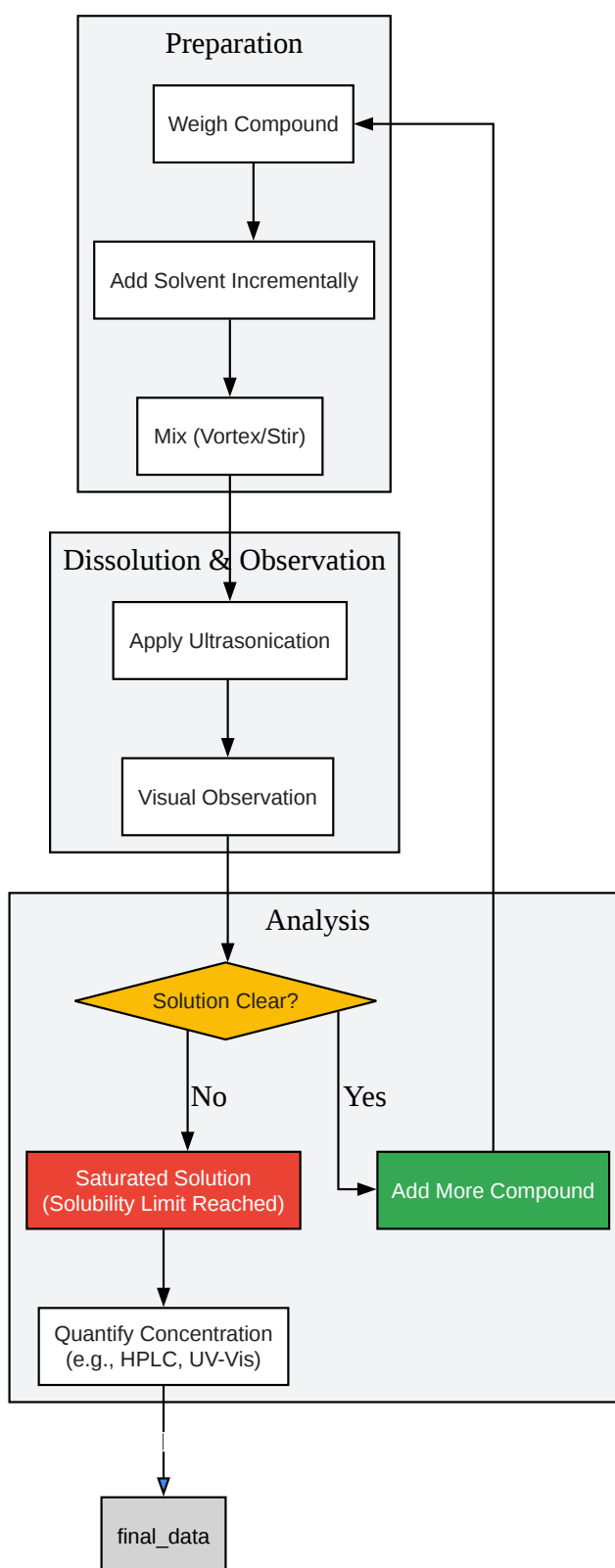
- Ultrasonic water bath

Procedure:

- Weighing: Weigh the desired amount of **d-Atabrine dihydrochloride**. For a 10 mg/mL solution, for example, weigh 10 mg of the compound.
- Solvent Addition: Add a portion of the total required volume of water (e.g., 80% of the final volume) to the flask or tube.
- Dissolution: While stirring or vortexing, gradually add the weighed powder to the water. Continue mixing until the powder is fully dispersed.
- Sonication: Place the container in an ultrasonic water bath to aid dissolution until the solution becomes clear.
- Final Volume Adjustment: Once dissolved, add water to reach the final desired volume and mix thoroughly.
- Sterilization and Storage: For cell culture or other sterile applications, filter the final solution through a 0.22 μm sterile filter. Store the solution appropriately based on experimental requirements.

Visualized Workflow

The following diagram illustrates a typical workflow for determining the solubility of a compound.



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Caption: Workflow for experimental solubility determination.

Biological Activity Context

d-Atabrine dihydrochloride is an enantiomer of quinacrine, which has been shown to exhibit biological activity, including the suppression of NF-κB and the activation of p53 signaling pathways[6]. Understanding its solubility is a critical first step for further investigation into its mechanisms of action. The protocols provided here serve as a foundation for preparing this compound for a variety of research applications.

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